

# Boc-L-beta-homoarginine(tos): A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: *Boc-L-beta-homoarginine(tos)*

Cat. No.: *B558361*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the available data on the stability and recommended storage conditions for **Boc-L-beta-homoarginine(tos)** (N $\beta$ -Boc-N $\omega$ -tosyl-L- $\beta$ -homoarginine), a key amino acid derivative in peptide synthesis and drug development. While detailed quantitative stability studies are not widely published, this document synthesizes the existing information from supplier safety data sheets and product information to ensure proper handling and maintain the integrity of the compound.

## Summary of Key Data

**Boc-L-beta-homoarginine(tos)** is a white to off-white or light yellow crystalline powder.[1][2] Its stability is crucial for its effective use in applications such as peptide synthesis, bioconjugation, and the development of peptide-based therapeutics.[1]

## Storage and Stability

Proper storage is essential to prevent degradation and maintain the purity of **Boc-L-beta-homoarginine(tos)**. The compound is generally considered stable under the recommended storage conditions.[3]

Parameter	Recommended Condition	Source
Temperature	0-8 °C[1] or not exceeding 5 °C[3]	Chem-Impex[1], AAPPTec, LLC[3]
Container	Keep container tightly closed.	AAPPTec, LLC[3]
Incompatibilities	Strong oxidizing reagents.[3]	AAPPTec, LLC[3]
General Stability	Stable under recommended storage conditions.	AAPPTec, LLC[3]

Note: No quantitative data on stability over time at various temperatures, humidity levels, or light exposure was found in the public domain.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>30</sub> N <sub>4</sub> O <sub>6</sub> S[1][4][5]
Molecular Weight	442.52 g/mol [1] or 442.53 g/mol [2][5]
Appearance	White to off-white powder[1] or light yellow crystalline[2]
Purity	≥98.0% (TLC)[2] or ≥99%[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.[6]

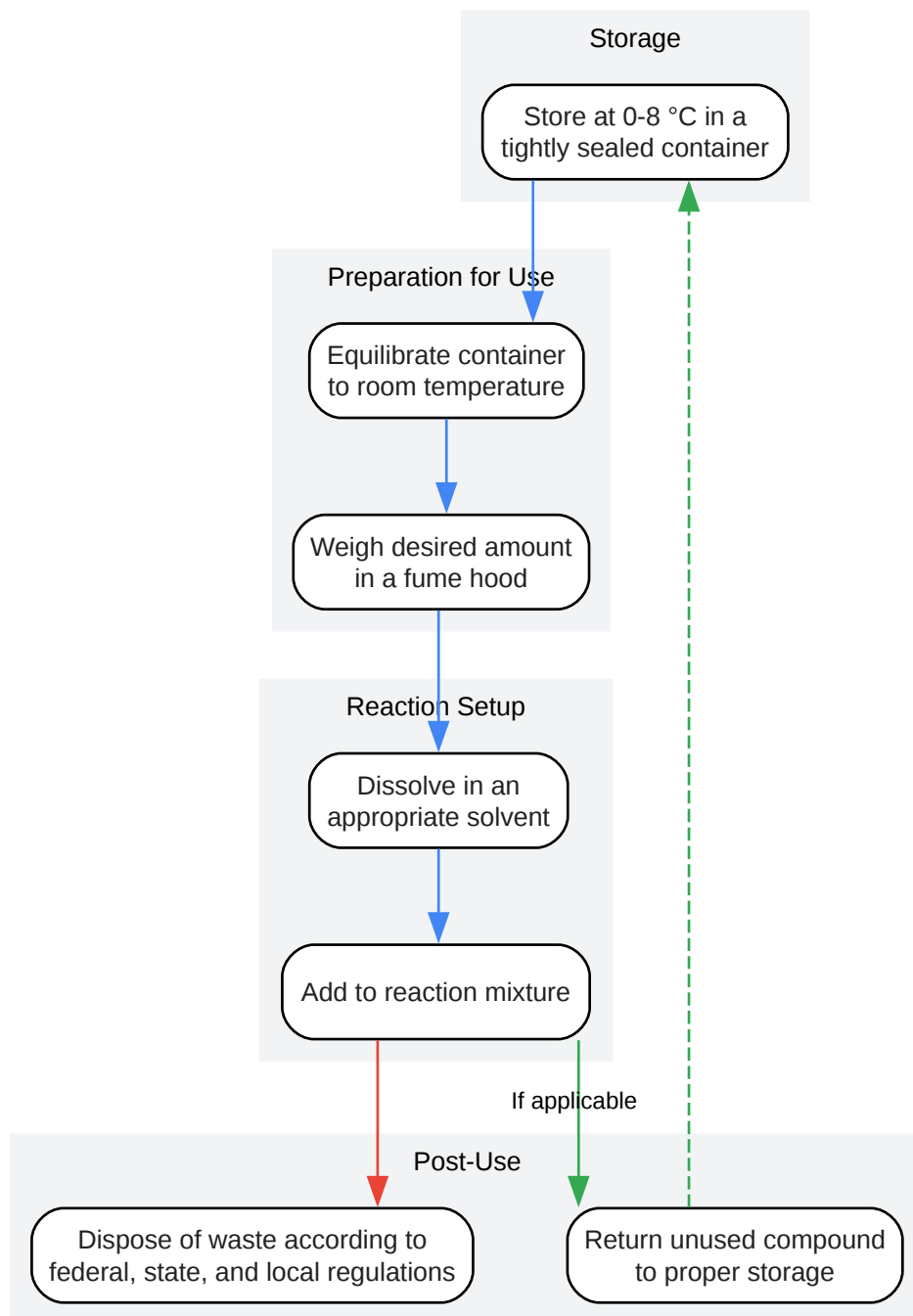
## Experimental Protocols

Detailed experimental protocols for the stability testing of **Boc-L-beta-homoarginine(tos)** are not publicly available. However, a general workflow for handling and use can be derived from safety data sheets and general laboratory practices for similar compounds.

## General Handling Workflow

The following diagram outlines a generalized workflow for handling **Boc-L-beta-homoarginine(tos)** in a research setting to minimize degradation and ensure safety.

## General Handling Workflow for Boc-L-beta-homoarginine(tos)

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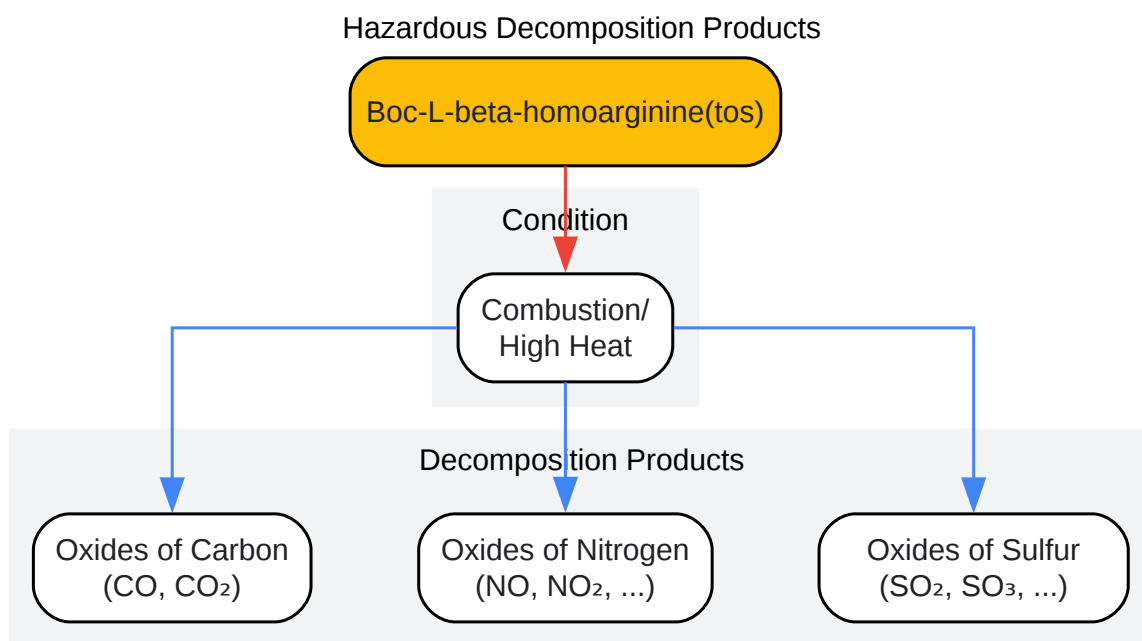
Caption: General laboratory workflow for handling **Boc-L-beta-homoarginine(tos)**.

## Potential Degradation

While specific degradation pathways under normal storage conditions are not documented, exposure to incompatible substances or improper storage can compromise the compound's integrity.

## Hazardous Decomposition

Under fire conditions, hazardous decomposition products can be formed.



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Caption: Decomposition products of **Boc-L-beta-homoarginine(tos)** under combustion.[3]

## Conclusion and Recommendations

The stability of **Boc-L-beta-homoarginine(tos)** is best maintained by strict adherence to the recommended storage conditions, specifically refrigeration between 0-8 °C in a tightly sealed container.[1][3] Researchers should avoid exposure to strong oxidizing agents.[3] Given the lack of detailed public stability data, it is recommended that for long-term storage or sensitive applications, users should perform their own quality control checks to ensure the integrity of the

compound. Standard safety precautions, including the use of personal protective equipment, should be followed during handling.[3]

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